

Safety precautions for working with Tetraethylurea in the lab.

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Compound of Interest

Compound Name: Tetraethylurea

Cat. No.: B072240

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Technical Support Center: Safe Handling of Tetraethylurea

This guide provides essential safety precautions, troubleshooting advice, and frequently asked questions for laboratory personnel working with **Tetraethylurea**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Tetraethylurea**?

A1: While specific data for **Tetraethylurea** is limited, based on the closely related compound Tetramethylurea (TMU), the primary hazards are:

- Reproductive Toxicity: May damage the unborn child.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Oral Toxicity: Harmful if swallowed.[\[2\]](#)[\[3\]](#)
- Combustibility: It is a combustible liquid and its vapors can form explosive mixtures with air.
[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Skin and Eye Irritation: May cause skin and serious eye irritation.

Q2: What personal protective equipment (PPE) is required when handling **Tetraethylurea**?

A2: To minimize exposure, the following PPE should be worn:

- Eye Protection: Chemical safety goggles or a face shield.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber). Always check the manufacturer's glove compatibility chart.[6]
- Body Protection: A fully-buttoned lab coat or chemical-resistant apron.[6][7]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[4][5] A respirator may be necessary if ventilation is inadequate.[4]

Q3: How should I properly store **Tetraethylurea**?

A3: Store **Tetraethylurea** in a tightly closed container in a cool, dry, and well-ventilated area.[4][6] Keep it away from heat, sparks, open flames, and strong oxidizing agents.[1][4] It is also noted to be hygroscopic, so protection from moisture is important.[2][4]

Q4: What should I do in case of a spill?

A4: For a small spill:

- Ensure the area is well-ventilated.
- Wear appropriate PPE.[1][2]
- Absorb the spill with an inert material such as sand, diatomaceous earth, or a universal binding agent.[1][2]
- Collect the absorbed material into a suitable, sealed container for disposal as hazardous waste.[1][6]
- Clean the spill area with soap and water.

For large spills, evacuate the area and contact your institution's environmental health and safety department.

Q5: What are the first-aid measures for **Tetraethylurea** exposure?

A5:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[\[3\]](#)[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[\[4\]](#)
- Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause	Solution
Unexpected reaction or fuming	Incompatible materials mixed.	Tetraethylurea is incompatible with strong oxidizing agents. [2] Ensure proper segregation of chemicals.
Degradation of gloves	Incorrect glove material.	Consult the manufacturer's glove compatibility chart to select the appropriate gloves for handling Tetraethylurea. [6]
Irritation of respiratory tract	Inadequate ventilation.	Always handle Tetraethylurea in a certified chemical fume hood to ensure proper ventilation and minimize inhalation exposure. [4] [5]
Cloudy appearance of the chemical	Absorption of moisture.	Tetraethylurea is hygroscopic. [2] [4] Store in a tightly sealed container in a dry environment, potentially with a desiccant.

Quantitative Data Summary

The following table summarizes available data for the related compound Tetramethylurea (TMU), which can be used as a conservative estimate for **Tetraethylurea**.

Property	Value	Reference
Molecular Weight	116.16 g/mol	[8]
Boiling Point	174 - 178 °C	[4]
Flash Point	75 °C / 167 °F	[4]
Oral LD50 (Rat)	8,471 mg/kg (for Urea)	[6]
Maternal NOEL (Rat, Inhalation)	2 ppm (for TMU)	[8][9]
Fetal NOEL (Rat, Inhalation)	20 ppm (for TMU)	[9]

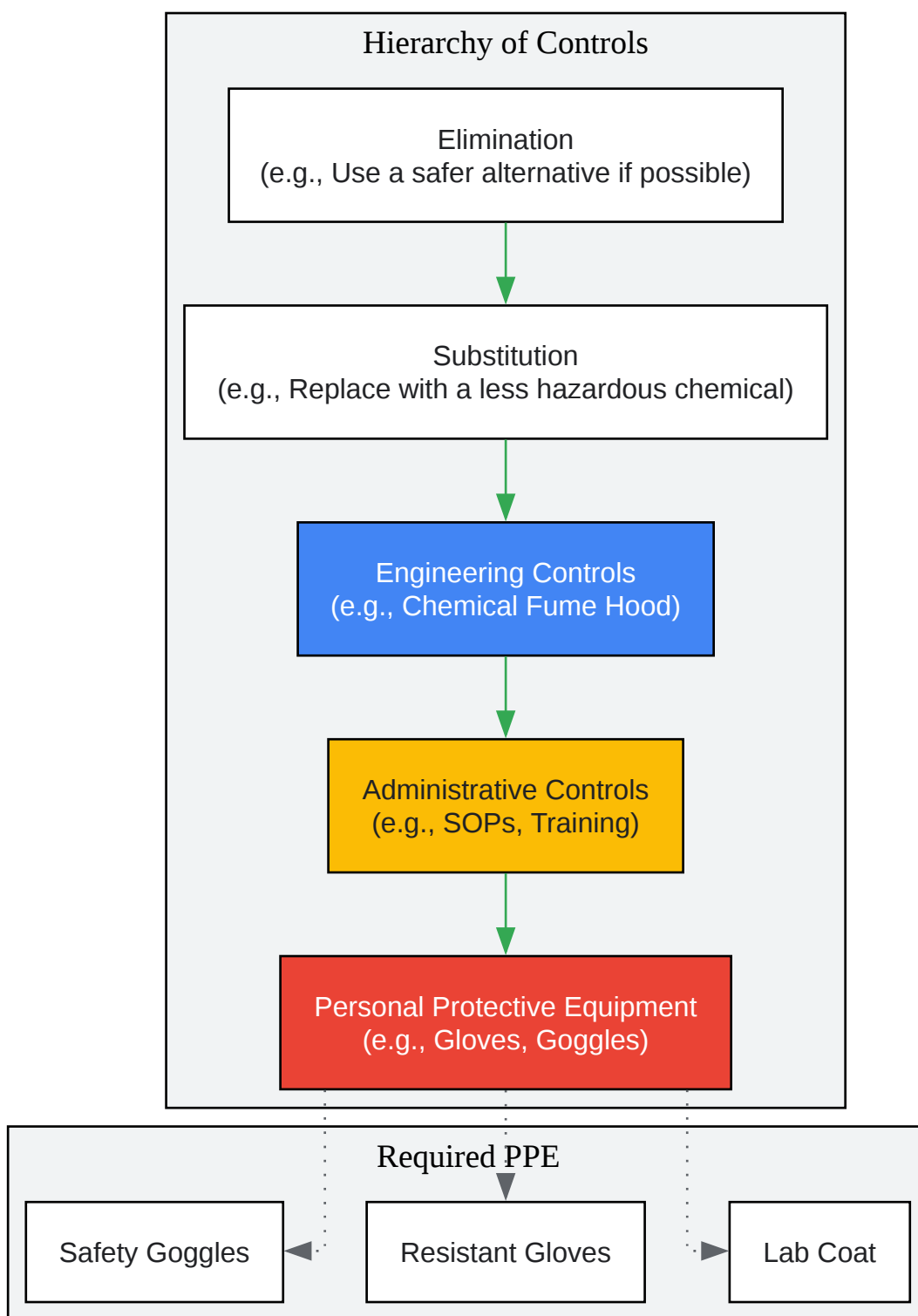
Experimental Protocols

General Protocol for Handling Tetraethylurea

- Preparation:
 - Review the Safety Data Sheet (SDS) for **Tetraethylurea** (or a closely related compound like Tetramethylurea).[1][2][3][4]
 - Ensure a chemical fume hood is certified and functioning correctly.
 - Assemble all necessary PPE: chemical safety goggles, appropriate gloves, and a lab coat.[6]
 - Have spill cleanup materials and waste containers readily available.
- Handling:
 - Conduct all work involving **Tetraethylurea** within a chemical fume hood.[4]
 - Use the smallest amount of the chemical necessary for the experiment.
 - Avoid direct contact with skin and eyes.[1]
 - Do not eat, drink, or smoke in the laboratory.[1][7]

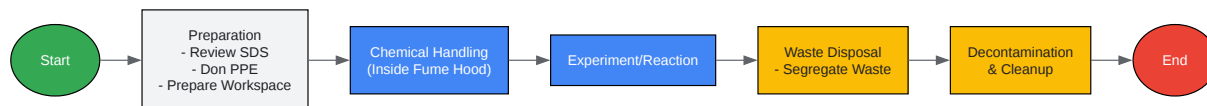
- Keep the container tightly closed when not in use.[\[4\]](#)
- Waste Disposal:
 - Collect all **Tetraethylurea** waste in a designated, properly labeled, and sealed hazardous waste container.[\[6\]](#)
 - Follow your institution's guidelines for hazardous waste disposal.
- Cleanup:
 - Wipe down the work area with an appropriate solvent and then soap and water after completing the experiment.
 - Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)[\[7\]](#)

Visualizations



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Caption: Hierarchy of safety controls for handling hazardous chemicals.



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Caption: General experimental workflow for using **Tetraethylurea** safely.

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